

4-(Pyridin-2-yloxy)benzaldehyde CAS number and properties

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Compound of Interest

Compound Name: 4-(Pyridin-2-yloxy)benzaldehyde

Cat. No.: B061630

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An In-depth Technical Guide to **4-(Pyridin-2-yloxy)benzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Pyridin-2-yloxy)benzaldehyde** (CAS No: 194017-69-1), a versatile chemical intermediate with significant applications in pharmaceutical and chemical research. This document details its physicochemical properties, safety and handling protocols, and its role in synthetic chemistry, particularly in the construction of complex molecular scaffolds for drug discovery.

Chemical Identity and Properties

4-(Pyridin-2-yloxy)benzaldehyde is an aromatic compound featuring a benzaldehyde moiety linked to a pyridine ring through an ether bond. This unique structure makes it a valuable building block for synthesizing a variety of biologically active molecules.

Table 1: Physicochemical Properties of **4-(Pyridin-2-yloxy)benzaldehyde**

Property	Value	Reference
CAS Number	194017-69-1	[1] [2]
Molecular Formula	C ₁₂ H ₉ NO ₂	[2]
Molecular Weight	199.21 g/mol	[2]
Purity	≥97%	[1]
Appearance	Data not available in search results.	
Melting Point	Data not available in search results.	
Solubility	Data not available in search results.	

Safety and Handling

Proper handling of **4-(Pyridin-2-yloxy)benzaldehyde** is crucial to ensure laboratory safety. The compound is classified as an irritant.

Table 2: GHS Hazard and Precautionary Information

Category	Code	Statement	Reference
Hazard Class	-	Skin Corrosion/Irritation (Category 2)	[1]
-	-	Serious Eye Damage/Eye Irritation (Category 2)	[1]
-	-	Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory System	[1]
Hazard Statements	H315	Causes skin irritation.	[1] [3]
H319		Causes serious eye irritation.	[1] [3]
H335		May cause respiratory irritation.	[3]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1] [3]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[1] [4]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.	[1] [3] [4]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact	[1] [3] [4]

lenses, if present and easy to do. Continue rinsing.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, seek medical advice.[1]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]

Applications in Synthesis and Drug Discovery

4-(Pyridin-2-yloxy)benzaldehyde is a key intermediate in organic synthesis, valued for its utility in developing novel pharmaceuticals and agrochemicals.[5][6] Its aldehyde functional group readily participates in a variety of chemical reactions, including nucleophilic additions and condensations.

A significant application is its use as a building block in multi-component reactions (MCRs), which are highly efficient for creating diverse compound libraries for drug discovery.[7] The pyridin-2-yloxy group can influence the pharmacokinetic and biological properties of the resulting molecules.[7]

Experimental Protocols

Representative Protocol: Betti-Type Reaction

The Betti reaction is a three-component condensation of an aldehyde, an amine, and a phenol to produce α -aminobenzylphenols, known as Betti bases.[7] These products are of significant

interest for their pharmacological activities.^[7] The use of 4-((Pyridin-2-yloxy)methyl)benzaldehyde can generate novel Betti bases with unique structural features.^[7]

Objective: To synthesize a novel Betti base using **4-(Pyridin-2-yloxy)benzaldehyde**.

Materials:

- **4-(Pyridin-2-yloxy)benzaldehyde**
- A primary or secondary amine (e.g., aniline)
- A phenol (e.g., 2-naphthol)
- Ethanol (or other suitable solvent)
- Catalyst (optional, e.g., a Lewis or Brønsted acid)

Procedure:

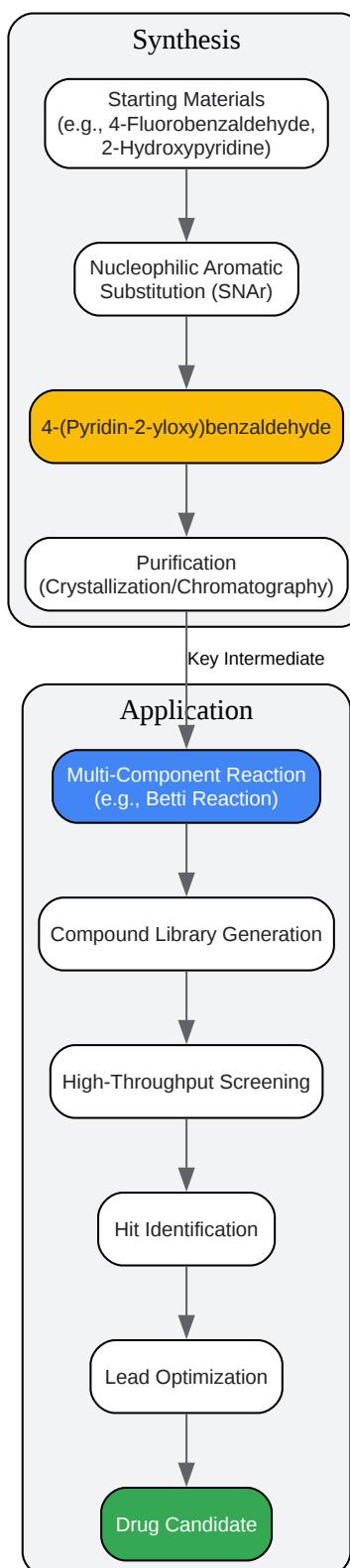
- In a round-bottom flask, dissolve **4-(Pyridin-2-yloxy)benzaldehyde** (1.0 eq.) in ethanol.
- Add the selected amine (1.0 eq.) to the solution and stir for 10-15 minutes at room temperature.
- Add the phenol (1.0 eq.) to the reaction mixture.
- If using a catalyst, add it at this stage.
- Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The product may precipitate from the solution. If so, collect the solid by filtration.
- If the product does not precipitate, remove the solvent under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.

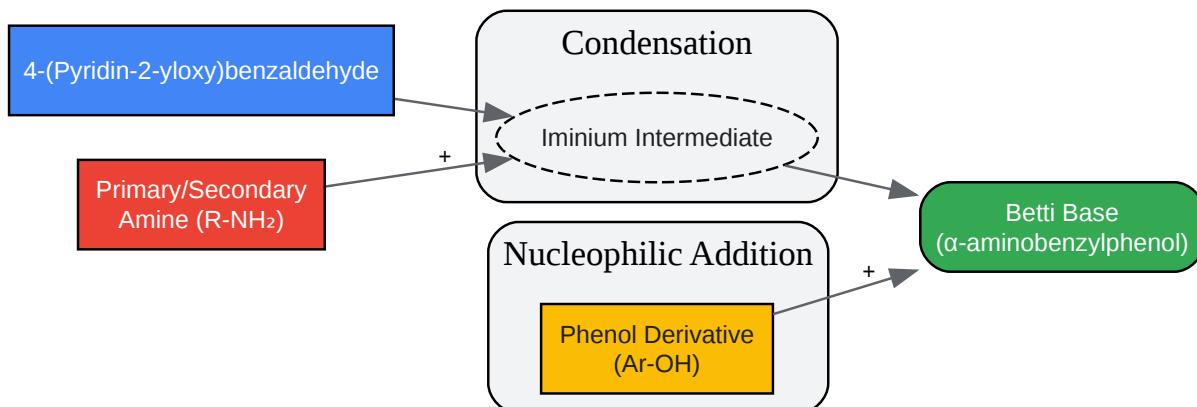
- Characterize the final product using spectroscopic methods (NMR, IR, Mass Spectrometry).

Visualizations

Logical Workflow for Synthesis and Application

The following diagram illustrates a general workflow from the synthesis of **4-(Pyridin-2-yloxy)benzaldehyde** to its application in drug discovery.





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